

Essential Safety and Operational Guide for Handling RWJ 50271

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Compound of Interest

Compound Name: RWJ 50271

Cat. No.: B15606425

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For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling potent compounds like **RWJ 50271**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

Compound Information

Identifier	Value
Product Name	RWJ 50271
CAS Number	162112-37-0
Chemical Name	N-(3-Hydroxypropyl)-5-methyl-1-[-4-[3-(trifluoromethyl)phenyl]]-2-thiazolyl]-1H-pyrazole-4-carboxamide[1]
Molecular Formula	C18H17F3N4O2S
Molecular Weight	410.41
Appearance	White solid[1]
Purity	≥99% (HPLC)
Solubility	DMSO: 230 mg/mL (487.32 mM)[1]
Biological Activity	Selective inhibitor of lymphocyte function-associated antigen-1 (LFA-1) adhesion to intercellular adhesion molecule-1 (ICAM-1) with an IC50 of 5.0 µM in HL60 cells.[1][2]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment must be worn at all times when handling **RWJ 50271**.

PPE Category	Specific Requirements
Hand Protection	Wear protective gloves.
Eye/Face Protection	Wear eye and face protection.
Skin and Body Protection	Wear protective clothing.

This information is based on general safety data sheet recommendations for handling chemical compounds and may need to be supplemented by a specific institutional and experimental risk assessment.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **RWJ 50271** and to prevent accidental exposure.

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

Storage:

- Store at room temperature for the solid form.
- For solutions in DMSO or other solvents, store at 2-4°C for up to two weeks and at -20°C for up to six months for long-term stability.[\[1\]](#)
- Keep container tightly closed.
- Store in a well-ventilated place.

First Aid Measures

In case of accidental exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
If Swallowed	Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
If on Skin	Wash with plenty of soap and water.
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

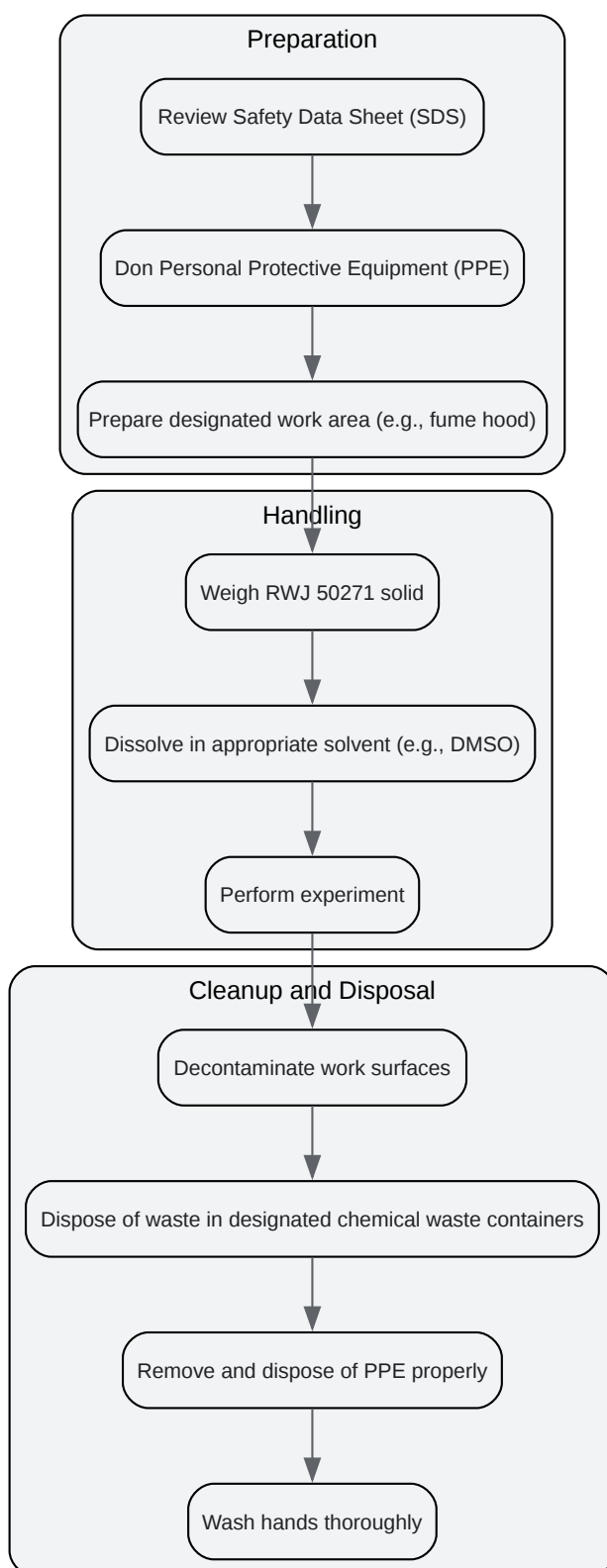
Disposal Plan

Proper disposal of **RWJ 50271** and its containers is essential to prevent environmental contamination and potential harm to others.

- Dispose of contents and container in accordance with local, regional, national, and international regulations.
- Do not allow to enter drains or watercourses.

Experimental Workflow for Handling RWJ 50271

A systematic workflow ensures safety and experimental reproducibility.

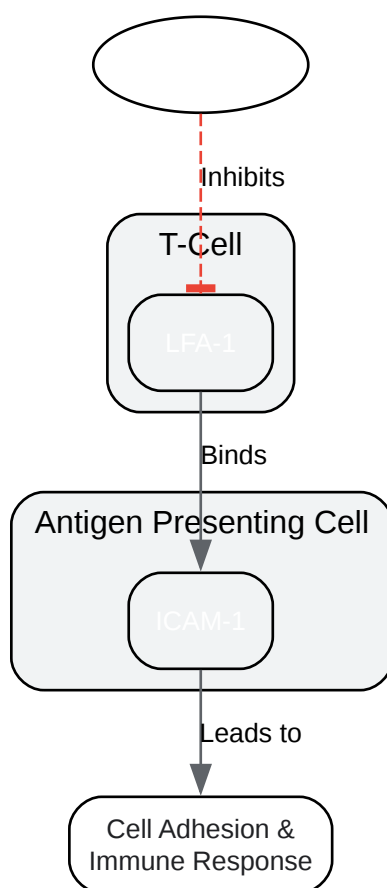


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Experimental workflow for handling **RWJ 50271**.

Signaling Pathway Inhibition by RWJ 50271

RWJ 50271 acts as a selective inhibitor of the interaction between Lymphocyte Function-Associated Antigen-1 (LFA-1) and Intercellular Adhesion Molecule-1 (ICAM-1). This interaction is a critical component of the immune response, mediating cell-cell adhesion and signaling.



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Inhibition of LFA-1/ICAM-1 interaction by **RWJ 50271**.

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References

- 1. RWJ 50271,162112-37-0 - Absin [absin.net]
- 2. bocsci.com [bocsci.com]
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